

# Solubility Profile of 4-Bromopyrazole in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 4-Bromopyrazole

Cat. No.: B042342

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Bromopyrazole** in various organic solvents. The information contained herein is intended to support research, development, and formulation activities where **4-Bromopyrazole** is utilized as a key starting material or intermediate.

## Core Concepts: Understanding Solubility

Solubility is a fundamental physicochemical property that dictates the maximum concentration of a solute that can dissolve in a solvent to form a homogeneous solution at a given temperature and pressure. In the context of drug discovery and development, solubility is a critical parameter influencing bioavailability, formulation, and purification processes. **4-Bromopyrazole**, a versatile heterocyclic building block, is employed in the synthesis of numerous active pharmaceutical ingredients. A thorough understanding of its solubility in different organic media is therefore essential for optimizing reaction conditions, crystallization processes, and formulation strategies.

## Quantitative Solubility Data

Quantitative solubility data for **4-Bromopyrazole** in pure organic solvents is not widely available in publicly accessible literature. However, a key study by Wang et al. (2017) investigated the solubility of **4-Bromopyrazole** in binary mixtures of methanol-water and ethanol-water at various temperatures. While the full dataset from this study requires access to

the journal article, the qualitative solubility in several common organic solvents has been reported by various chemical suppliers.

The following table summarizes the available solubility information for **4-Bromopyrazole**. Researchers requiring precise quantitative data, particularly for alcohol-based solvent systems, are encouraged to consult the primary literature cited.

Solvent	Temperature (°C)	Solubility	Data Source / Comments
Methanol	283.15 - 318.15	Soluble (Quantitative data available)	Wang et al., J. Chem. Thermodyn., 2017[1]
Ethanol	283.15 - 318.15	Soluble (Quantitative data available)	Wang et al., J. Chem. Thermodyn., 2017[1] [2]
Chloroform	Not Specified	Soluble (Qualitative)	ChemicalBook[1]
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble (Qualitative)	ChemicalBook[1]
Water	Not Specified	Slightly Soluble (Qualitative)	ChemicalBook

Note: The designation "Soluble" indicates that the compound dissolves to a significant extent, but specific quantitative values were not provided in the consulted sources. "Slightly Soluble" indicates low solubility. For methanol and ethanol, the maximum solubility was observed in the neat organic solvents. The dissolution of **4-bromopyrazole** in methanol and ethanol solvent mixtures was found to be an endothermic process.

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the equilibrium solubility of a solid compound like **4-Bromopyrazole** in an organic solvent. This method is based on the principle of saturating a solvent with the solute and then quantifying the dissolved amount.

Materials and Equipment:

- **4-Bromopyrazole**

- Selected organic solvent(s) of appropriate purity
- Analytical balance
- Vials or test tubes with secure caps
- Constant temperature bath or shaker with temperature control
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Centrifuge (optional)

Procedure:

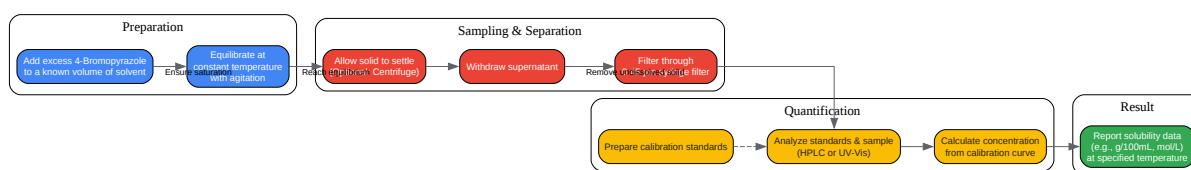
- Preparation of Saturated Solution:
  - Add an excess amount of **4-Bromopyrazole** to a vial containing a known volume or mass of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
  - Securely cap the vial to prevent solvent evaporation.
  - Place the vial in a constant temperature bath or shaker.
  - Agitate the mixture for a sufficient period to reach equilibrium. This can range from several hours to days, and preliminary experiments may be needed to determine the optimal equilibration time.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the undissolved solid to settle.

- Carefully withdraw a known volume of the supernatant using a pipette. To avoid disturbing the solid, this can be done after gentle centrifugation.
- Immediately filter the withdrawn sample through a syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved microcrystals.
- Quantification of Dissolved Solute:
  - Gravimetric Method:
    - Evaporate the solvent from the filtered sample under a gentle stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solvent and the melting point of **4-Bromopyrazole**.
    - Weigh the vial containing the dried residue. The mass of the dissolved **4-Bromopyrazole** can be determined by subtracting the initial weight of the vial.
  - Chromatographic/Spectroscopic Method (Recommended for higher accuracy):
    - Prepare a series of standard solutions of **4-Bromopyrazole** of known concentrations in the same solvent.
    - Generate a calibration curve by analyzing the standard solutions using HPLC or UV-Vis spectrophotometry.
    - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
    - Analyze the diluted sample and determine its concentration from the calibration curve.
    - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
- Data Reporting:
  - Express the solubility in appropriate units, such as grams per 100 mL of solvent ( g/100 mL), moles per liter (mol/L), or mole fraction ( $\chi$ ).

- Record the temperature at which the solubility was determined.

## Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of **4-Bromopyrazole** solubility.



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### *Experimental workflow for determining the solubility of 4-Bromopyrazole.*

This guide provides a foundational understanding of the solubility of **4-Bromopyrazole** in organic solvents. For critical applications, it is strongly recommended that researchers perform their own solubility determinations using the described experimental protocol to obtain precise data relevant to their specific conditions and solvent purity.

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